Technical Guide: Structure-Activity Relationship of 5-Methyl-4-(piperazin-1-yl)pyrimidine

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Compound of Interest

Compound Name:	*5-Methyl-4-(piperazin-1-yl)pyrimidine*
CAS No.:	*1443210-25-0*
Cat. No.:	*B1432247*

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Executive Summary

The **5-Methyl-4-(piperazin-1-yl)pyrimidine** moiety represents a "privileged scaffold" in modern medicinal chemistry. It combines the hydrogen-bonding capability of the pyrimidine core with the physicochemical versatility of the piperazine ring, while the 5-methyl group serves as a critical modulator of lipophilicity and metabolic stability. This guide deconstructs the scaffold's utility in targeting kinases (e.g., EGFR, CDK) and GPCRs (e.g., 5-HT receptors), providing actionable insights into its synthesis, SAR logic, and optimization strategies.

Chemical Space & Synthesis

The Scaffold Architecture

This molecule is defined by three distinct pharmacophoric zones:

- The Pyrimidine Core: A heteroaromatic ring serving as a hydrogen bond acceptor (HBA) template.

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- The 5-Methyl "Anchor": A hydrophobic probe that fills specific pockets (e.g., gatekeeper regions in kinases) and blocks metabolic oxidation.
- The 4-Piperazine "Tail": A solubilizing group that extends into solvent-exposed regions or secondary binding pockets.

Synthetic Protocol (S_NAr Displacement)

The most robust route to this scaffold involves a Nucleophilic Aromatic Substitution (S_NAr) of a 4-halopyrimidine.

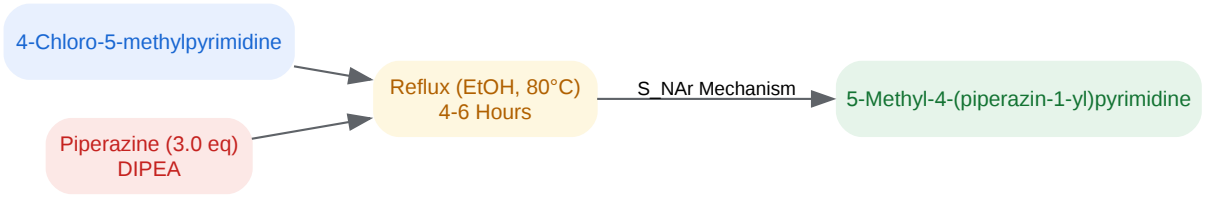
Reaction Scheme: 4-Chloro-5-methylpyrimidine + Piperazine

5-Methyl-4-(piperazin-1-yl)pyrimidine

Detailed Protocol:

- Reagents: 4-Chloro-5-methylpyrimidine (1.0 eq), Piperazine (3.0 eq to prevent bis-substitution), DIPEA (N,N-Diisopropylethylamine, 2.0 eq).
- Solvent: Ethanol (EtOH) or n-Butanol (n-BuOH).
- Conditions: Reflux at 80–100°C for 4–6 hours.
- Work-up: Concentrate in vacuo. Redissolve in DCM, wash with saturated $NaHCO_3$ and brine.
- Purification: Flash column chromatography (DCM:MeOH:NH_4OH, 90:9:1).

Visualizing the Synthesis Workflow:



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Figure 1: Synthetic workflow for the generation of the core scaffold via nucleophilic aromatic substitution.

Structure-Activity Relationship (SAR) Deep Dive

The biological activity of this scaffold is governed by the interplay of its three components. Below is a breakdown of the specific contributions of each moiety.

The "Magic Methyl" Effect (Position 5)

The introduction of a methyl group at the 5-position is rarely a "neutral" change. It profoundly alters the pharmacology compared to the des-methyl analog.

- Hydrophobic Pocket Filling: In kinase inhibitors, the 5-methyl group often targets the "gatekeeper" residue (e.g., T790M in EGFR or specific hydrophobic pockets in Tubulin). As seen in studies of 5-methyl-furo[2,3-d]pyrimidines, this methyl group can interact with residues like Leu and Met, significantly boosting potency [1].
- Conformational Restriction: The steric bulk of the methyl group can force the adjacent piperazine ring out of planarity, locking the molecule into a bioactive conformation (atropisomerism).
- Metabolic Blockade: The 5-position of pyrimidines is electron-rich and susceptible to oxidative metabolism. Methylation blocks this site, extending the half-life (

) of the compound.

The Piperazine Moiety (Position 4)

- Solubility & PK: The basic nitrogen (pKa ~8–9) ensures protonation at physiological pH, improving aqueous solubility and oral bioavailability.
- Linker Capability: The distal nitrogen (

) serves as a vector for attaching "tail" groups (e.g., amides, sulfonamides) to reach solvent-exposed regions of the protein target.

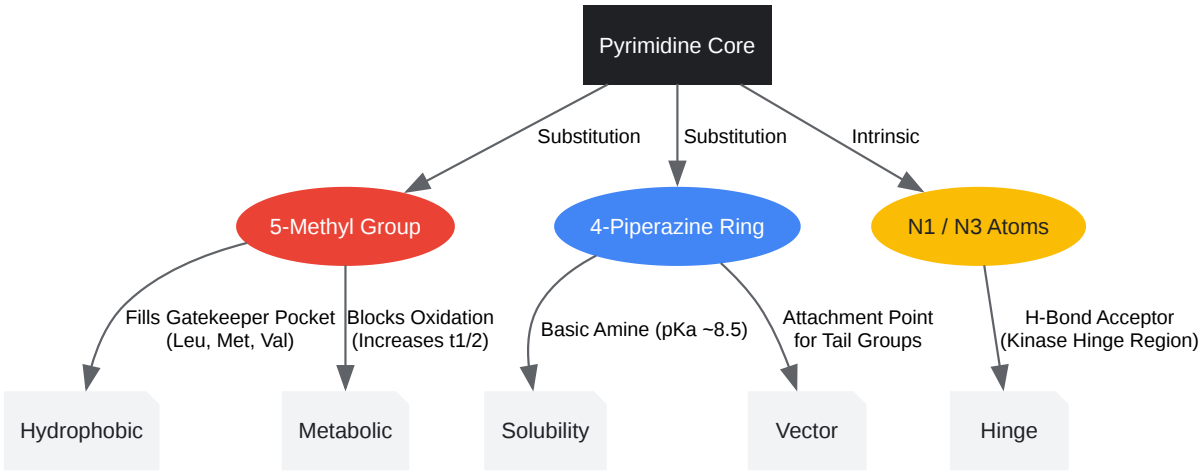
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- Interaction: The piperazine ring often engages in Van der Waals interactions or hydrogen bonding via the protonated amine.

The Pyrimidine Core (N1 & N3)

- Hinge Binding: In kinase inhibitors, N1 and N3 typically act as hydrogen bond acceptors for the backbone NH groups of the hinge region (e.g., Val, Leu residues).

SAR Visualization:



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Figure 2: Functional decomposition of the **5-Methyl-4-(piperazin-1-yl)pyrimidine** scaffold.

Quantitative Data Summary

The following table summarizes the impact of the 5-methyl substitution on key physicochemical and biological parameters, derived from general medicinal chemistry principles and specific analog studies [1][2].

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Parameter	Des-Methyl Analog (H)	5-Methyl Analog (CH_3)	Impact / Rationale
cLogP	~0.5	~1.0	Increases lipophilicity, improving membrane permeability.
Metabolic Stability	Low (Oxidation prone)	High	Blocks C-5 oxidation; reduces clearance.
Kinase Potency (IC_{50})	Baseline	2–10x Potency Boost	Fills hydrophobic "gatekeeper" pockets (e.g., EGFR T790M).
Solubility	High	Moderate	Methyl group reduces polarity; Piperazine maintains balance.

Experimental Validation: Kinase Inhibition Assay

To validate the activity of derivatives based on this scaffold, a standard ADP-Glo™ Kinase Assay is recommended.

Protocol:

- Preparation: Dilute compounds in 100% DMSO to 50x final concentration.
- Reaction Mix: Combine Kinase (e.g., EGFR or CDK2), Substrate (Poly Glu:Tyr), and ATP (at) in reaction buffer (40 mM Tris pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA).
- Incubation: Add 1 µL of compound to 49 µL of Reaction Mix. Incubate at RT for 60 min.
- Detection: Add 50 µL of ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min.
- Readout: Add 100 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Read Luminescence.

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- Analysis: Plot RLU vs. log[Compound] to determine IC_{50}.

References

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Sources

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